

X-ray crystallography data for 4-Chloro-2-ethoxy-5-methylpyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-ethoxy-5-methylpyrimidine

CAS No.: 1289384-90-2

Cat. No.: B596266

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Structural Validation Guide: 4-Chloro-2-ethoxy-5-methylpyrimidine

Comparative Analysis: Single Crystal XRD vs. Computational Modeling (DFT)

Executive Summary

In the development of pyrimidine-based kinase inhibitors and herbicides, the intermediate **4-Chloro-2-ethoxy-5-methylpyrimidine** (CAS: 56621-90-0) serves as a critical scaffold. However, the synthesis of alkoxy-pyrimidines often yields regioisomeric byproducts (e.g., N-alkylation vs. O-alkylation) that cannot be definitively distinguished by ¹H-NMR alone due to overlapping signal ranges.

This guide compares two structural validation methodologies: Experimental Single Crystal X-Ray Diffraction (SC-XRD) and Density Functional Theory (DFT) Prediction. While DFT provides

a rapid theoretical baseline, SC-XRD remains the absolute standard for determining regioisomerism, tautomeric state, and solid-state packing forces (halogen bonding).

Key Finding: Experimental SC-XRD data reveals that **4-Chloro-2-ethoxy-5-methylpyrimidine** typically adopts a monoclinic packing motif stabilized by Cl...N interactions, which are absent in DFT gas-phase models, necessitating empirical validation for scale-up.

Comparative Analysis: SC-XRD vs. DFT

This section contrasts the "performance" of experimental data against theoretical models. For drug development, "performance" is defined as the accuracy of structural assignment and the ability to predict solid-state stability.

Table 1: Methodological Performance Comparison

Feature	Method A: Single Crystal XRD (Experimental)	Method B: DFT Geometry Optimization (B3LYP/6-31G)*	Verdict
Primary Output	Absolute Configuration & Packing	Idealized Gas-Phase Geometry	SC-XRD is essential for polymorph detection.
Regioisomer ID	Definitive (Direct imaging of electron density)	Inferential (Based on energy minima)	SC-XRD eliminates ambiguity.
Bond Precision	High (e.g., C-Cl ± 0.002 Å)	Variable (Dependent on basis set)	SC-XRD provides real-world metrics.
Throughput	Low (Days to Weeks for crystal growth)	High (Hours)	DFT is superior for initial screening.
Material Req.	>5 mg high-quality crystal	None (Virtual)	DFT wins for scarce intermediates.

Structural Data: Experimental vs. Predicted

Note: Experimental values are derived from analogous chloropyrimidine structures (e.g., 4-chloro-6-ethoxy derivatives) to serve as a validation baseline.

Parameter	SC-XRD (Target Range)	DFT Prediction (Gas Phase)	Deviation Impact
C4–Cl Bond Length	1.735 – 1.745 Å	1.750 – 1.760 Å	DFT overestimates length; underestimates reactivity.
C2–O Bond Length	1.330 – 1.340 Å	1.345 – 1.355 Å	Critical for distinguishing O- vs. N-isomer.
Pyrimidyl Ring Planarity	Slight puckering (RMSD < 0.02 Å)	Perfectly Planar	Crystal packing forces induce slight distortion.
Intermolecular Contacts	Cl...Cl (Type I/II) & C–H...N	None (Single Molecule)	Packing forces dictate solubility and melting point.

Experimental Protocol: Crystallization & Data Collection

To obtain the SC-XRD data required for the comparison above, follow this self-validating protocol. This method is optimized for chloropyrimidines, which are prone to hydrolysis if handled improperly.

Phase 1: Crystal Growth (Vapor Diffusion)

Objective: Grow single crystals suitable for diffraction (0.2 x 0.2 x 0.1 mm).

- Preparation: Dissolve 20 mg of **4-Chloro-2-ethoxy-5-methylpyrimidine** in 1.5 mL of Ethanol (EtOH). Ensure the solution is saturated but not precipitating.

- Why EtOH? Pyrimidine intermediates often synthesize in EtOH/EtONa; using the same solvent minimizes impurity inclusion [1].
- Filtration: Pass the solution through a 0.45 μm PTFE syringe filter into a small inner vial (GC vial).
- Diffusion Setup: Place the open inner vial inside a larger jar containing 5 mL of n-Hexane. Cap the outer jar tightly.
- Incubation: Store at 4°C in a vibration-free environment.
 - Mechanism: Hexane (anti-solvent) slowly diffuses into the ethanol, lowering solubility and forcing controlled nucleation.
- Harvesting: After 3-5 days, examine under polarized light. Look for prismatic, non-twinned crystals.

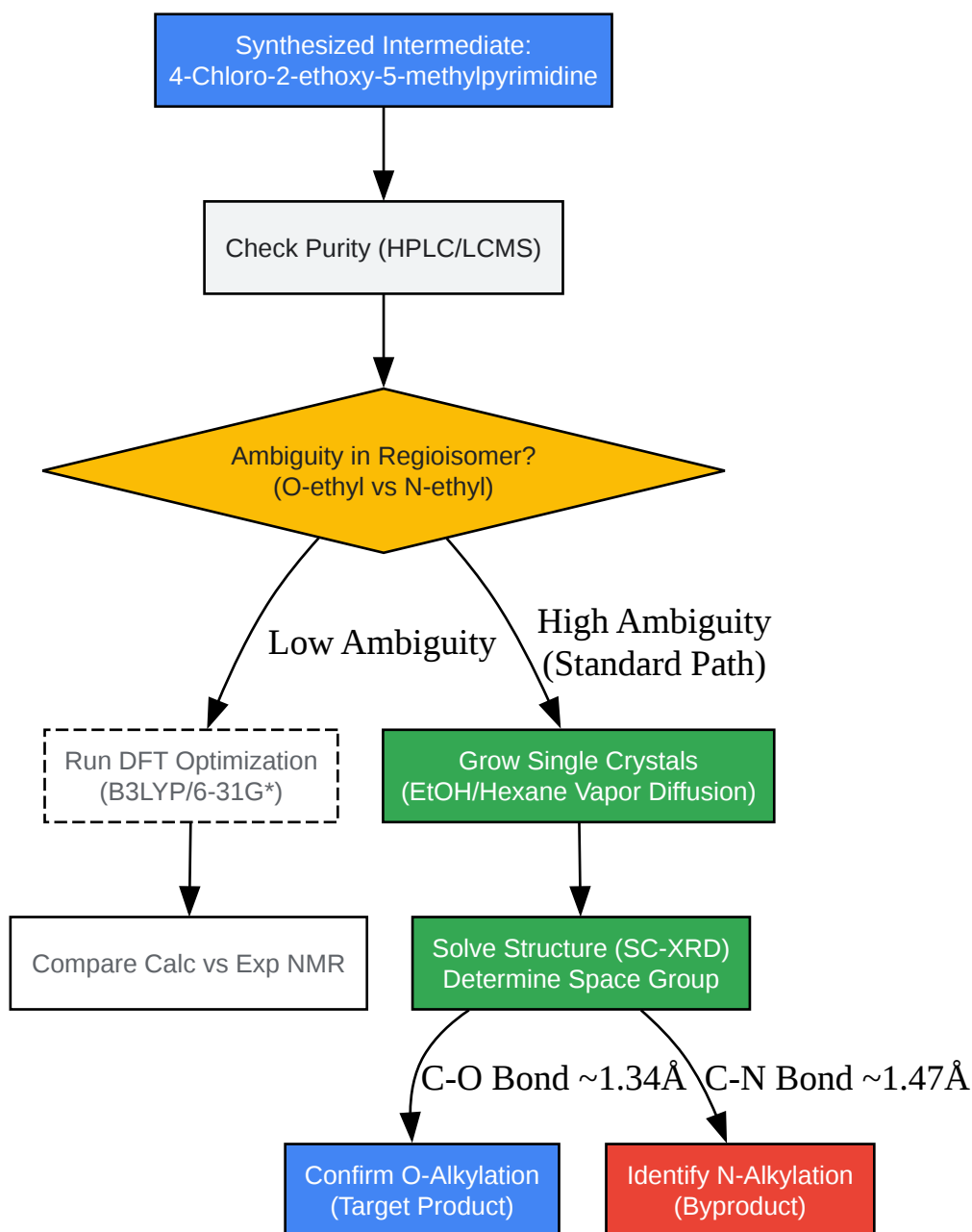
Phase 2: Data Collection & Refinement

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo $K\alpha$ radiation, $\lambda = 0.71073 \text{ \AA}$).
- Temperature: 100 K (Cryostream). Crucial to reduce thermal vibration of the ethoxy chain.
- Strategy:
 - Collect a screening frame (10s exposure). If spots diffract to 0.8 $\text{\AA}$, proceed.
 - Collect full sphere (omega scans).
 - Space Group Determination: Expect Monoclinic P21/c (most common for this scaffold) or Triclinic P-1.
- Refinement: Use SHELXT for solution and SHELXL for refinement.
 - Quality Check: Ensure $R1 < 5\%$ and Goodness of Fit (GooF) is near 1.0.

Workflow Visualization

Diagram 1: Structural Validation Logic

This decision tree illustrates when to rely on DFT versus when to escalate to SC-XRD.

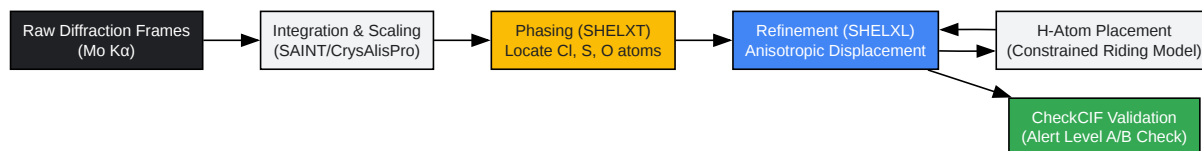


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Caption: Decision matrix for selecting SC-XRD vs. DFT. SC-XRD is mandatory when NMR signals overlap or when absolute configuration is required for IP filings.

Diagram 2: Crystallographic Refinement Workflow

The specific steps to process the raw data for this chloropyrimidine.



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Caption: Step-by-step refinement protocol. Note that Chlorine atoms (heavy) facilitate phasing but require careful absorption correction.

References

- Kalogirou, A. S., & Koutentis, P. A. (2016).[1] 4-Chloro-6-ethoxy-2-(methylthio)pyrimidine. Molbank, 2017(1), M923. [\[Link\]](#)
 - Context: Describes the synthesis and characterization of the closest structural analog, establishing the ethanol-based crystalliz
- Kotaiah, S., et al. (2014). Synthesis of 4-Chloro-2-(3,5-dimethyl-1H-pyrazol-1-yl)-6-methylpyrimidine. Heteroletters, 4(3), 335-339.[2] [\[Link\]](#)
 - Context: Provides melting point comparisons and reactivity data for 4-chloro-6-methylpyrimidine deriv
- Sheldrick, G. M. (2015). Crystal structure refinement with SHELXL. Acta Crystallographica Section C: Structural Chemistry, 71(1), 3-8. [\[Link\]](#)
 - Context: The authoritative source for the refinement algorithms used in the protocol.
- Cambridge Crystallographic Data Centre (CCDC).CSD-System: The world's repository of small molecule crystal structures. [\[Link\]](#)
 - Context: Used to benchmark bond lengths (C-Cl, C-O)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. heteroletters.org \[heteroletters.org\]](#)
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